

2-Benzoylbenzoic acid structural formula and IUPAC name

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Compound of Interest

Compound Name: 2-Benzoylbenzoic Acid

Cat. No.: B160740

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An In-depth Technical Guide on 2-Benzoylbenzoic Acid

This guide provides a comprehensive overview of **2-Benzoylbenzoic acid**, focusing on its chemical structure and systematic nomenclature as recognized by the International Union of Pure and Applied Chemistry (IUPAC).

Chemical Identity and Nomenclature

2-Benzoylbenzoic acid is an organic compound with the molecular formula $C_{14}H_{10}O_3$.^{[1][2][3]}^[4] Its chemical structure consists of a benzoic acid molecule substituted with a benzoyl group at the ortho-position.

Table 1: Chemical Identifiers

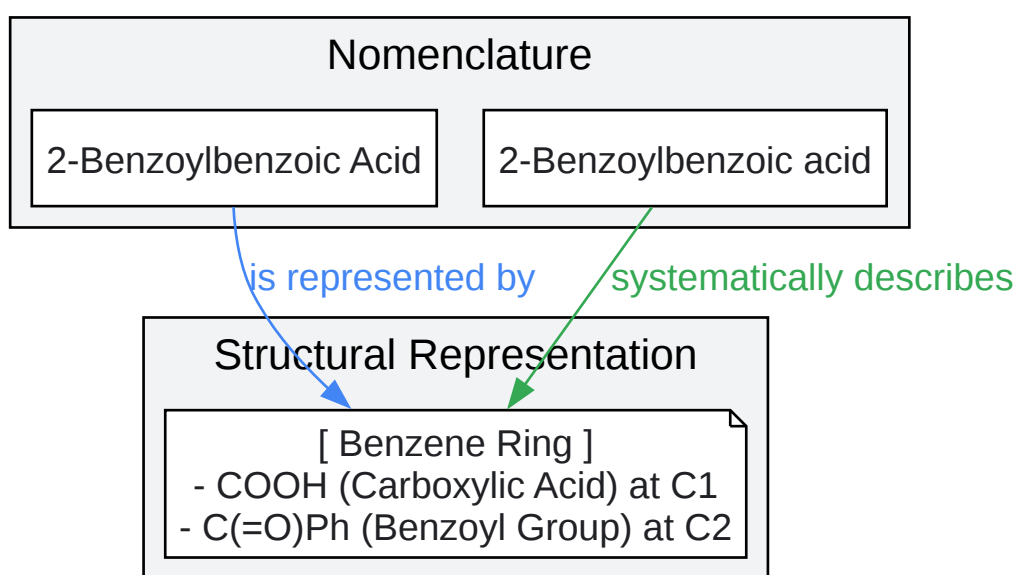
Identifier	Value
IUPAC Name	2-Benzoylbenzoic acid ^[1]
CAS Number	85-52-9 ^{[1][2][5][6][7]}
Molecular Formula	$C_{14}H_{10}O_3$ ^{[1][2][3][4]}
Molecular Weight	226.23 g/mol ^{[2][5]}
Linear Formula	$C_6H_5COC_6H_4CO_2H$ ^[5]

Synonyms: This compound is also known by several other names, including o-Benzoylbenzoic acid, Benzophenone-2-carboxylic acid, and 2-Carboxybenzophenone.[1][6][8]

Structural Formula

The structure of **2-Benzoylbenzoic acid** features a carboxylic acid functional group (-COOH) and a ketone functional group (C=O) connecting a phenyl group. These two substituents are attached to a central benzene ring at adjacent carbon atoms (positions 1 and 2).

Logical Relationship of 2-Benzoylbenzoic Acid



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Caption: Relationship between nomenclature and structure.

Experimental Protocols

While this document focuses on the structural and naming conventions, the synthesis of **2-Benzoylbenzoic acid** is a key experimental procedure. A common method involves the Friedel-Crafts acylation of benzene with phthalic anhydride.

General Protocol for Synthesis:

- **Reaction Setup:** Anhydrous aluminum chloride (AlCl_3) is suspended in an excess of dry benzene, which serves as both a reactant and a solvent. The mixture is cooled in an ice bath.
- **Addition of Reactant:** Phthalic anhydride is added portion-wise to the stirred suspension.
- **Reaction Progression:** The reaction mixture is stirred and allowed to warm to room temperature. It is then typically heated under reflux for a specified period to ensure the reaction goes to completion.
- **Hydrolysis:** The reaction mixture is cooled and then hydrolyzed by carefully pouring it onto a mixture of crushed ice and concentrated hydrochloric acid. This step protonates the carboxylate and decomposes the aluminum chloride complex.
- **Product Isolation:** The resulting solid product, **2-benzoylbenzoic acid**, is isolated by filtration.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent, such as aqueous ethanol or toluene.[3]

Table 2: Key Experimental Parameters

Parameter	Description
Catalyst	Anhydrous Aluminum Chloride (AlCl_3)
Reactants	Benzene, Phthalic Anhydride
Reaction Type	Friedel-Crafts Acylation
Workup	Acidic Hydrolysis
Purification Method	Recrystallization[3]

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